dealing with off-target effects of (R)-L 888607

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Compound of Interest

Compound Name: *(R)-L 888607*

Cat. No.: *B8092350*

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Technical Support Center: (R)-L-888,607

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using the CRTH2 agonist, (R)-L-888,607. This guide is intended for scientists and drug development professionals to help address potential issues related to off-target effects during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of (R)-L-888,607?

(R)-L-888,607 is a potent and selective agonist for the Chemoattractant Receptor-Homologous molecule expressed on Th2 cells (CRTH2), also known as the Prostaglandin D2 receptor 2 (DP2). It has a high affinity for the human CRTH2 receptor.

Q2: What is the known primary off-target of (R)-L-888,607?

The primary known off-target for (R)-L-888,607 is the Prostaglandin D2 receptor 1 (DP1). It has a lower affinity for the DP1 receptor compared to the CRTH2 receptor.

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Q3: What are the downstream signaling pathways for the on-target (CRTH2) and off-target (DP1) receptors?

The CRTH2 receptor primarily couples to the Gαi subunit of the G protein complex.[1] This leads to an inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels, and activation of phospholipase C, which in turn mobilizes intracellular calcium.[2] In contrast, the DP1 receptor couples to the Gαs subunit, which stimulates adenylyl cyclase and leads to an increase in intracellular cAMP.[3]

Q4: What are the expected functional outcomes of on-target versus off-target activation?

On-target activation of CRTH2 by (R)-L-888,607 is expected to induce pro-inflammatory responses. This includes chemotaxis and activation of T helper type 2 (Th2) lymphocytes, eosinophils, and basophils.[2][4] Off-target activation of the DP1 receptor can have varied and sometimes opposing effects, such as smooth muscle relaxation, vasodilation, and inhibition of cell migration.[2] However, DP1 activation can also contribute to allergic inflammation under certain conditions.[4]

Troubleshooting Guide

Issue 1: Unexpected or contradictory results in functional assays.

- Possible Cause: You may be observing a mixed response due to the activation of both the on-target CRTH2 receptor and the off-target DP1 receptor, especially at higher concentrations of (R)-L-888,607.
- Troubleshooting Steps:
  - Concentration-Response Curve: Perform a detailed concentration-response curve for (R)-L-888,607 in your assay. Given the difference in affinity, on-target CRTH2 effects should be observed at lower concentrations, while off-target DP1 effects may become apparent at higher concentrations.
  - Selective Antagonists: Use selective antagonists for CRTH2 and DP1 to dissect the observed effects. Pre-treatment with a CRTH2 antagonist should block the on-target effects, while a DP1 antagonist should block the off-target effects.

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- Assay Selection: Utilize assays that can differentiate between the downstream signaling of the two receptors. For example, a cAMP assay should show a decrease in cAMP for CRTH2 activation and an increase for DP1 activation. A calcium flux assay will primarily detect CRTH2 activation.

Issue 2: Difficulty in replicating eosinophil chemotaxis.

- Possible Cause: The chemotactic response to CRTH2 activation can be influenced by several factors, including cell health, receptor desensitization, and assay conditions.
- Troubleshooting Steps:
  - Cell Health and Passage Number: Ensure your eosinophils are healthy and have not been passaged excessively, which can lead to altered receptor expression.
  - Agonist Pre-incubation: Avoid prolonged pre-incubation with (R)-L-888,607, as this can lead to receptor desensitization.
  - Positive Control: Use a known eosinophil chemoattractant, such as eotaxin, as a positive control to validate your assay setup.
  - Concentration Optimization: Optimize the concentration of (R)-L-888,607 used for chemotaxis. A full dose-response curve is recommended to identify the optimal concentration.

Issue 3: Inconsistent cAMP assay results.

- Possible Cause: The opposing effects of CRTH2 (cAMP decrease) and DP1 (cAMP increase) activation can lead to confounding results in a mixed cell population or at concentrations of (R)-L-888,607 that activate both receptors.
- Troubleshooting Steps:
  - Cell Line Specificity: Use a cell line that expresses only the CRTH2 receptor or the DP1 receptor to isolate the signaling pathway of interest.

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- Selective Antagonism: As with functional assays, use selective antagonists for CRTH2 and DP1 to confirm the origin of the cAMP signal.
- Forskolin Co-treatment: To better observe the inhibitory effect of CRTH2 activation on cAMP levels, pre-stimulate the cells with forskolin to elevate basal cAMP levels.

Quantitative Data

Parameter	(R)-L-888,607	Reference
Primary Target	CRTH2 (DP2)	
Primary Off-Target	DP1	
Ki for human CRTH2	4 nM	MedchemExpress
Ki for human DP1	211 nM	MedchemExpress
EC50 for CRTH2	0.4 nM	MedchemExpress

Experimental Protocols

Protocol 1: In Vitro cAMP Assay

- Cell Culture: Culture HEK293 cells stably expressing either human CRTH2 or human DP1 receptor.
- Cell Plating: Seed the cells in a 96-well plate at a density of 50,000 cells/well and incubate for 24 hours.
- Assay Buffer Preparation: Prepare an assay buffer containing HBSS, 20 mM HEPES, and 0.5 mM IBMX.
- Compound Preparation: Prepare serial dilutions of (R)-L-888,607 in the assay buffer. For CRTH2 expressing cells, also prepare a solution of 10 µM forskolin.
- Assay Procedure:
  - Wash the cells once with the assay buffer.

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- For CRTH2 cells, add the (R)-L-888,607 dilutions followed immediately by the forskolin solution.
- For DP1 cells, add the (R)-L-888,607 dilutions.
- Incubate the plate at 37°C for 30 minutes.

- cAMP Detection: Lyse the cells and measure the intracellular cAMP levels using a commercially available cAMP assay kit (e.g., HTRF or ELISA).
- Data Analysis: Plot the cAMP concentration against the log of the (R)-L-888,607 concentration to generate a dose-response curve and calculate the EC50 or IC50.

Protocol 2: Calcium Flux Assay

- Cell Culture: Culture CHO cells stably expressing the human CRTH2 receptor.
- Cell Plating: Seed the cells in a black-walled, clear-bottom 96-well plate at a density of 80,000 cells/well and incubate for 24 hours.
- Dye Loading: Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
- Compound Preparation: Prepare serial dilutions of (R)-L-888,607 in a suitable assay buffer.
- Assay Procedure:
  - Place the plate in a fluorescence plate reader equipped with an automated injection system.
  - Record a baseline fluorescence reading for 10-20 seconds.
  - Inject the (R)-L-888,607 dilutions into the wells.
  - Continue to record the fluorescence signal for 60-120 seconds.
- Data Analysis: Calculate the change in fluorescence intensity over time to determine the calcium mobilization in response to (R)-L-888,607. Plot the peak fluorescence response

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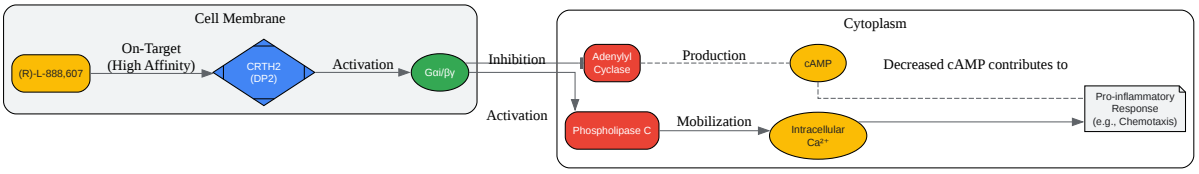
against the log of the agonist concentration to determine the EC50.

Visualizations



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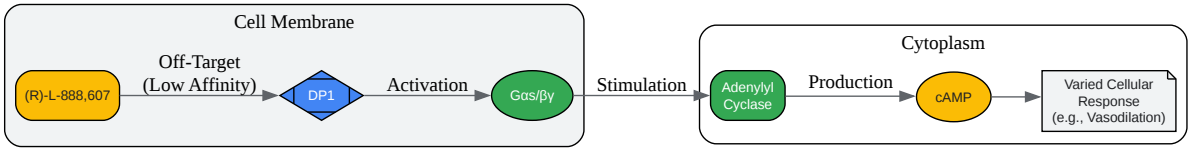
Caption: On-target signaling pathway of (R)-L-888,607 via the CRTH2 receptor.



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Caption: Off-target signaling pathway of (R)-L-888,607 via the DP1 receptor.

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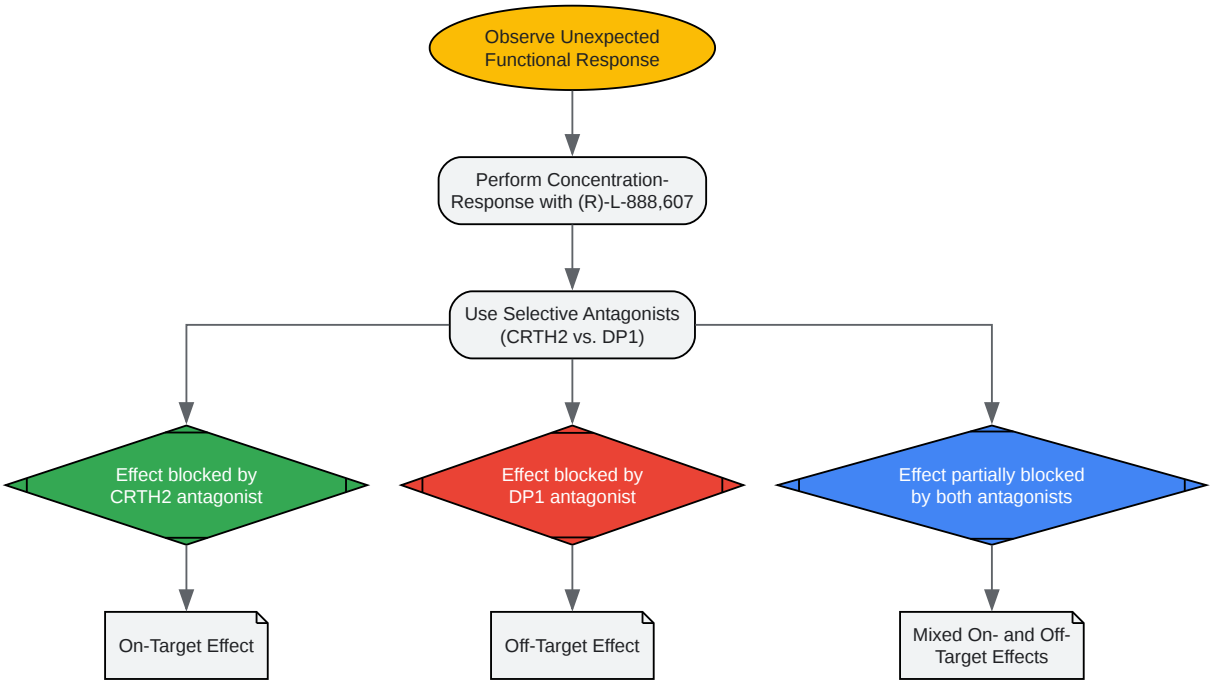

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Caption: Workflow to differentiate on-target vs. off-target effects.

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